

Technical Monograph: 3,5-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanol

CAS No.: 767-13-5

Cat. No.: B1206506

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Physicochemical Characterization, Stereochemical Analysis, and Synthesis Protocols

Executive Summary

3,5-Dimethylcyclohexanol (CAS: 5441-52-1) represents a critical scaffold in the study of conformational analysis and a functional intermediate in the synthesis of agrochemicals and fragrances. Unlike simple aliphatic alcohols, its utility is governed by its stereochemistry. The molecule exists as a mixture of diastereomers, where the thermodynamic stability is dictated by the equatorial vs. axial positioning of the hydroxyl group relative to the methyl substituents.

This guide provides a definitive technical breakdown of the physical properties, distinguishing between isomeric forms where data permits, and outlines a validated protocol for its synthesis via catalytic hydrogenation.

Structural Architecture & Stereochemistry

To understand the physical properties of **3,5-dimethylcyclohexanol**, one must first understand its conformational landscape. The physical constants (boiling point, density, NMR shifts) fluctuate based on the specific isomer.

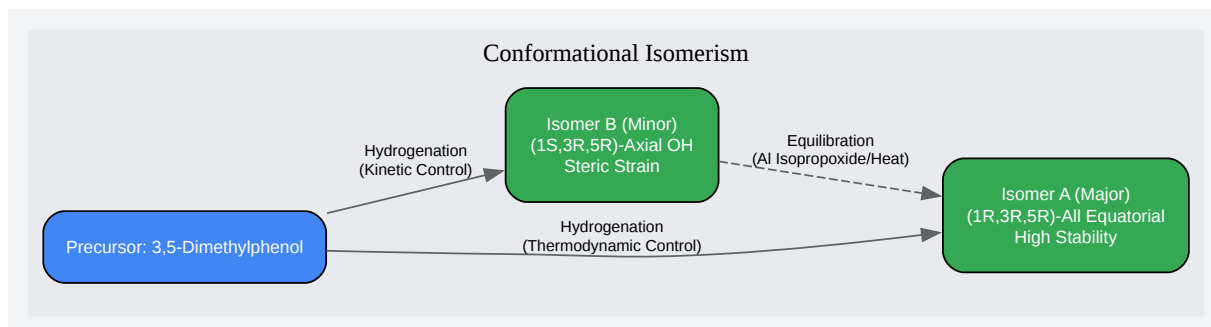
Conformational Analysis

The 3,5-dimethyl substitution pattern creates a unique steric environment. Assuming the methyl groups are cis to each other (the most common configuration derived from 3,5-xylene), the cyclohexane ring prefers a chair conformation where both methyl groups are equatorial to minimize 1,3-diaxial interactions.

This leaves two primary diastereomers based on the hydroxyl position:

- -isomer (Thermodynamic): The hydroxyl group is equatorial. (All-equatorial conformation).
- -isomer (Kinetic): The hydroxyl group is axial.

The equatorial alcohol is significantly more stable but often has a higher boiling point due to more accessible hydrogen bonding compared to the shielded axial hydroxyl.



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Figure 1: Stereochemical pathways during the reduction of 3,5-dimethylphenol. The equatorial isomer is favored under thermodynamic conditions.

Physicochemical Profile

The following data aggregates experimental values for the commercial mixture of isomers, with specific notations for stereochemical distinctions where applicable.

Key Physical Constants

Property	Value / Range	Condition / Note
Molecular Formula		-
Molecular Weight	128.21 g/mol	-
Physical State	Liquid (viscous)	At 25°C
Boiling Point	180°C - 185°C	@ 760 mmHg (Isomer dependent)
Melting Point	15°C - 20°C	Pure isomers may crystallize; mixtures often supercool.
Density	g/cm ³	@ 20°C
Refractive Index ()	1.4530 - 1.4560	Indicative of purity.
Flash Point	72°C (Closed Cup)	Combustible.
Solubility (Water)	< 1.5 g/L	Hydrophobic character dominates.
Solubility (Organic)	Miscible	Ethanol, Ether, Chloroform.
LogP (Octanol/Water)	~2.3 - 2.5	Predicted value; indicates lipophilicity.

Spectroscopic Identification (NMR)

Differentiation of isomers is best achieved via

¹H NMR.

- Axial Proton (geminal to Equatorial OH): Appears as a broad multiplet (tt) at ~3.5 ppm with large coupling constants (Hz).
- Equatorial Proton (geminal to Axial OH): Appears as a narrower multiplet at

~4.0 ppm with smaller coupling constants (

Hz).

Experimental Protocol: Synthesis & Purification

Objective: Synthesis of **3,5-dimethylcyclohexanol** via high-pressure catalytic hydrogenation of 3,5-dimethylphenol (3,5-xyleneol).

Scientific Rationale: Direct hydrogenation of the aromatic ring requires a heterogeneous catalyst. Raney Nickel is chosen for cost-effectiveness, though Rhodium on Alumina (

) offers better stereocontrol under milder conditions. This protocol uses Raney Nickel for scalability.

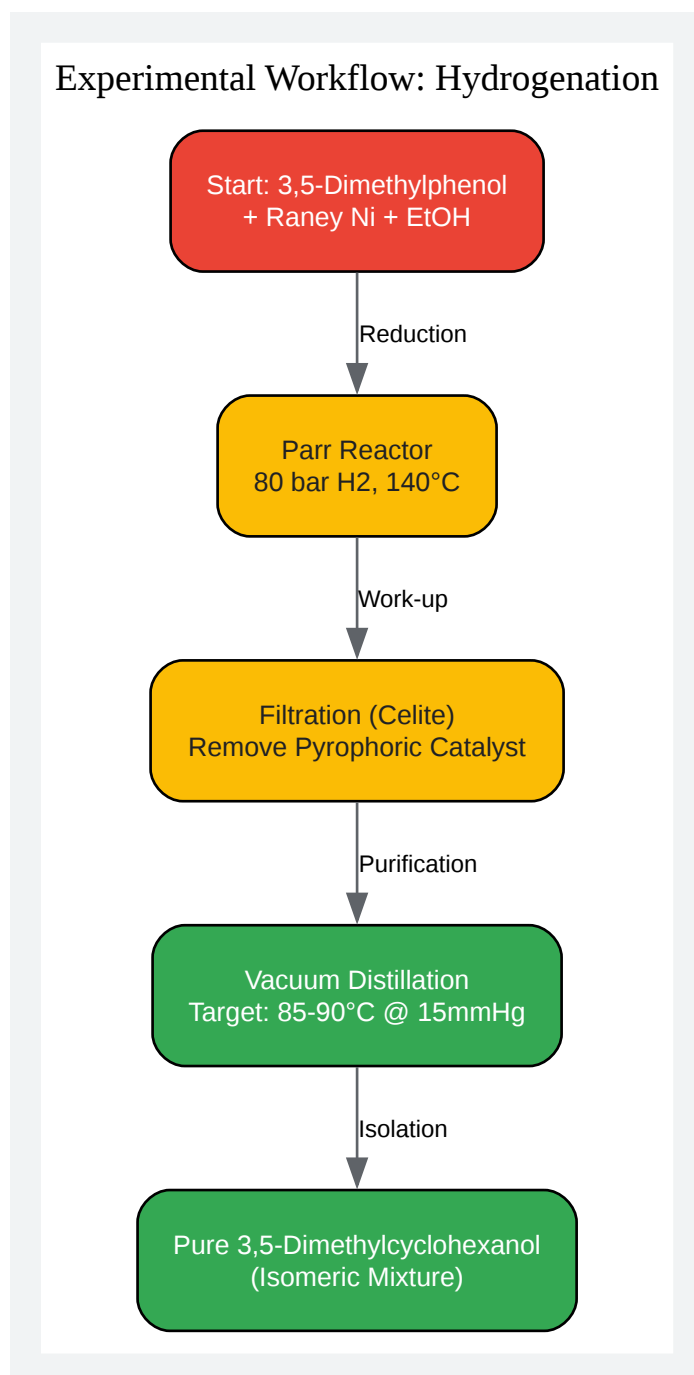
Reagents & Equipment

- Reactant: 3,5-Dimethylphenol (99% purity).
- Catalyst: Raney Nickel (W-2 activity), 5 mol% loading.
- Solvent: Ethanol (Absolute) or Cyclohexane.
- Apparatus: High-pressure stainless steel autoclave (Parr Reactor).

Step-by-Step Methodology

- Catalyst Preparation:
 - Safety: Raney Nickel is pyrophoric. Handle under water or argon atmosphere.
 - Wash the catalyst (5g) three times with absolute ethanol to remove water.
- Loading:
 - Dissolve 3,5-dimethylphenol (12.2 g, 100 mmol) in 50 mL of ethanol.
 - Transfer the solution to the autoclave vessel.
 - Add the catalyst slurry under an inert gas stream.

- Hydrogenation:
 - Seal the reactor and purge with Nitrogen () 3 times (50 psi) to remove oxygen.
 - Purge with Hydrogen () 3 times (50 psi).
 - Pressurize to 50-80 bar (725-1160 psi) with .
 - Heat the reaction mixture to 140°C. Stirring speed: 800-1000 RPM.
 - Monitoring: Reaction is complete when uptake ceases (approx. 4-6 hours).
- Work-up:
 - Cool reactor to room temperature. Vent excess hydrogen carefully.
 - Filter the mixture through a Celite pad to remove the catalyst. Keep catalyst wet to prevent ignition.
 - Concentrate the filtrate via rotary evaporation.
- Purification (Distillation):
 - Perform fractional distillation under reduced pressure (vacuum).
 - Collect the fraction boiling at 85-90°C @ 15 mmHg.



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Figure 2: Operational workflow for the catalytic hydrogenation and isolation of **3,5-dimethylcyclohexanol**.

Safety & Handling (SDS Summary)

This compound is a functionalized cycloalkane and shares toxicological profiles with similar cyclic alcohols.

- GHS Classification:
 - Skin Irritation (Category 2)
 - Eye Irritation (Category 2A)
 - Specific Target Organ Toxicity (Single Exposure) - Respiratory System.
- Handling: Use chemical resistant gloves (Nitrile). Avoid inhalation of vapors.
- Storage: Store in a cool, dry place. Keep container tightly closed. Hygroscopic nature is minimal but oxidation can occur over prolonged periods; store under nitrogen if high purity is required for analytics.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 21476, **3,5-Dimethylcyclohexanol**. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. (2023). **3,5-Dimethylcyclohexanol** - Gas Chromatography & Mass Spectra. NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
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